

A Performance Showdown: C.I. Pigment Red 9 Versus Diarylide Red Pigments

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Compound of Interest

Compound Name: Red 9

Cat. No.: B1171698

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In the vast and vibrant world of organic pigments, careful selection is paramount for achieving desired performance characteristics in various applications, from printing inks and coatings to plastics. This guide provides a detailed comparison of the monoazo pigment C.I. Pigment **Red 9** against a selection of diarylide red pigments. While both classes of pigments offer brilliant red hues, their underlying chemical structures give rise to significant differences in performance, particularly in terms of lightfastness, heat stability, and solvent resistance. This document, tailored for researchers, scientists, and professionals in product development, presents a data-driven comparison to inform material selection.

It is important to clarify from the outset that C.I. Pigment **Red 9** is a monoazo pigment, not a diarylide pigment. This fundamental structural difference is a key determinant of its performance profile relative to the diarylide class. Diarylide pigments are characterized by having two azo groups in their molecular structure.

At a Glance: Chemical Structures

A key differentiator between C.I. Pigment **Red 9** and diarylide pigments is their molecular structure. C.I. Pigment **Red 9** is a monoazo pigment, containing a single azo group ($-N=N-$). Diarylide pigments, on the other hand, are disazo pigments, containing two azo groups. This structural difference significantly influences the pigments' properties.

Figure 1: Classification of C.I. Pigment **Red 9** and Diarylide Pigments.

Performance Data Summary

The following tables summarize the key performance indicators for C.I. Pigment **Red 9** and a selection of diarylide red pigments. The data has been compiled from various technical sources.

Table 1: General and Optical Properties

Pigment	C.I. Name	C.I. Number	Chemical Class	Hue
Pigment Red 9	Pigment Red 9	12460	Monoazo	Yellowish Red
Pigment Red 21	Pigment Red 21	12300	Monoazo	Yellowish Red
Pigment Red 144	Pigment Red 144	20735	Disazo	Bluish Red
Pigment Red 166	Pigment Red 166	20730	Disazo	Yellowish Red

Table 2: Lightfastness and Heat Stability

Pigment	Lightfastness (Blue Wool Scale, 1-8)	Heat Stability (°C)
Pigment Red 9	5-6[1]	160 - 180[1][2]
Pigment Red 21	6-7[3][4]	150 - 160[3][5]
Pigment Red 144	7-8[6]	260 - 300[7][8]
Pigment Red 166	7-8[9]	200 - 300[2][9]

Note: Lightfastness is rated on the Blue Wool Scale, where 1 is very poor and 8 is excellent. Heat stability indicates the maximum temperature the pigment can withstand for a short duration without significant color change.

Table 3: Solvent and Chemical Resistance

Pigment	Water	Ethanol	Acid	Alkali	Bleeding/Migration
Pigment Red 9	4[2]	4[2]	5[1][2]	5[1][2]	4[1]
Pigment Red 21	4[10]	4[10]	4-5[3][4][10]	4-5[3][4][10]	4[3]
Pigment Red 144	4-5[8]	-	5[7][8]	5[7][8]	5[7]
Pigment Red 166	5[9]	5	5[9]	5[9]	5

Note:

Resistance is rated on a scale of 1 to 5, where 1 is poor and 5 is excellent, based on the ISO 105-A03 grey scale for assessing staining.

Experimental Protocols

The performance data presented in this guide is typically determined using standardized experimental methodologies. Below are outlines of the key testing protocols.

Lightfastness Testing

Lightfastness is assessed to understand a pigment's resistance to fading upon exposure to light.

Figure 2: Workflow for Lightfastness Testing.

Protocol based on ASTM D4303:

- **Specimen Preparation:** The pigment is dispersed into a specific binder (e.g., acrylic, oil) and applied to a substrate.
- **Exposure:** The prepared specimens, along with a set of Blue Wool standards, are exposed to a controlled light source, typically a xenon arc lamp, which simulates natural sunlight.
- **Evaluation:** The degree of color change in the pigment specimen is compared to the fading of the Blue Wool standards.
- **Rating:** The lightfastness rating corresponds to the Blue Wool standard that exhibits a similar degree of fading.

Heat Stability Testing

This test determines the temperature at which a pigment begins to show signs of degradation.

Protocol based on ISO 787-21:

- **Sample Preparation:** The pigment is incorporated into a stoving medium (e.g., a resin system) at a specified concentration.
- **Heating:** The pigmented medium is applied to a substrate and heated in an oven at progressively higher temperatures for a defined period.
- **Comparison:** The color of the heated samples is compared to an unheated control sample and a sample of a standard pigment with known heat stability.
- **Determination:** The heat stability is reported as the highest temperature at which no significant color change is observed.

Solvent Resistance (Bleeding) Testing

Solvent resistance, or bleeding, refers to the tendency of a pigment to migrate from a colored layer into an adjacent material, often a solvent or another coating.

Figure 3: Workflow for Solvent Resistance Testing.

Protocol based on ASTM D279 (Method A):

- Procedure: A specified amount of the dry pigment is placed in a test tube with a specific solvent.
- Agitation and Standing: The tube is shaken and then allowed to stand for a set period.
- Observation: The supernatant liquid is then observed for any signs of coloration, indicating that the pigment has bled into the solvent.
- Rating: The degree of bleeding is assessed visually and rated on a scale. For a more quantitative assessment, the staining of a white substrate in contact with the colored material can be evaluated against the ISO 105-A03 grey scale, where a rating of 5 indicates no staining and 1 indicates severe staining.[\[1\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Concluding Remarks

The selection between C.I. Pigment **Red 9** and diarylide red pigments is heavily dependent on the specific requirements of the end application.

- C.I. Pigment **Red 9**, as a monoazo pigment, generally offers moderate lightfastness and heat stability. Its solvent resistance can be a limiting factor in applications where bleeding and migration are critical concerns.
- Diarylide red pigments, such as Pigment Red 144 and Pigment Red 166, typically exhibit superior lightfastness and significantly higher heat stability. Their excellent resistance to solvents and migration makes them suitable for more demanding applications, including plastics and high-quality industrial coatings.

This guide provides a foundational comparison based on available data. It is always recommended that researchers and developers conduct their own specific testing within their unique formulations and application conditions to ensure optimal performance.

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